

Rheological Profile of Decyl Oleate: A Technical Guide

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Compound of Interest

Compound Name: *Decyl octadec-9-enoate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the rheological behavior of Decyl Oleate, an emollient ester widely used in the cosmetic and pharmaceutical industries. Understanding the flow characteristics of this material is crucial for formulation development, processing, and predicting product performance. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of experimental workflows.

Introduction to Decyl Oleate

Decyl Oleate is the ester of decyl alcohol and oleic acid. It is a clear, slightly yellowish oily liquid known for its emollient and skin-conditioning properties.^[1] Its rheological profile is a critical parameter that influences the texture, spreadability, and stability of topical formulations.

Rheological Properties of Decyl Oleate

Decyl Oleate exhibits Newtonian fluid behavior, meaning its viscosity is independent of the shear rate applied.^[2] This characteristic is typical for many low-molecular-weight esters and oils. The primary factor influencing the viscosity of Decyl Oleate is temperature.

Quantitative Rheological Data

The following table summarizes the dynamic viscosity of Decyl Oleate at various temperatures as determined from experimental data.

Temperature (°C)	Dynamic Viscosity (mPa·s)
10	30
20	20
25	16
30	13
40	9
50	7
60	5
70	4

Data extracted and interpolated from graphical representations in scientific literature.[\[3\]](#)

Experimental Protocols for Rheological Characterization

The following sections describe standardized methods for determining the rheological properties of substances like Decyl Oleate.

Determination of Dynamic Viscosity using a Rotational Rheometer (Based on ISO 3219)

This method is suitable for determining the viscosity of liquids over a range of shear rates and temperatures to confirm Newtonian behavior and obtain precise viscosity values.[\[4\]](#)[\[5\]](#)

3.1.1. Instrumentation

- Rotational Rheometer: A controlled-stress or controlled-rate rheometer equipped with a cone-plate or parallel-plate geometry.
- Temperature Control Unit: A Peltier or fluid-based system capable of maintaining the sample temperature within $\pm 0.1^{\circ}\text{C}$.

- Micropipette or Syringe: For accurate sample loading.

3.1.2. Procedure

- Geometry Selection and Calibration: A cone-plate geometry (e.g., 40 mm diameter, 2° cone angle) is often preferred for low-viscosity liquids to ensure a constant shear rate across the sample. The geometry is calibrated according to the manufacturer's instructions.
- Sample Loading: A small, precise volume of Decyl Oleate is placed onto the lower plate of the rheometer. The upper geometry is lowered to the specified gap distance, ensuring the sample completely fills the gap without overflowing.
- Temperature Equilibration: The sample is allowed to equilibrate at the target temperature for a sufficient period (e.g., 5-10 minutes) to ensure thermal homogeneity.
- Shear Rate Sweep: A shear rate sweep is performed at a constant temperature. The shear rate is typically varied logarithmically from a low value (e.g., 1 s^{-1}) to a high value (e.g., 1000 s^{-1}) and then back to the low value to check for thixotropy (time-dependent shear thinning).
- Data Acquisition: The shear stress is measured for each applied shear rate, and the viscosity is calculated as the ratio of shear stress to shear rate.
- Temperature Variation: The process is repeated at different temperatures to determine the temperature dependence of viscosity.

Determination of Kinematic Viscosity using a Capillary Viscometer (Based on ASTM D445)

This method is a standard for determining the kinematic viscosity of transparent liquids like Decyl Oleate at a specific temperature.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

3.2.1. Instrumentation

- Calibrated Glass Capillary Viscometer: Of a suitable type for the expected viscosity range (e.g., Ubbelohde viscometer).
- Constant Temperature Bath: Capable of maintaining the temperature within $\pm 0.02^\circ\text{C}$.

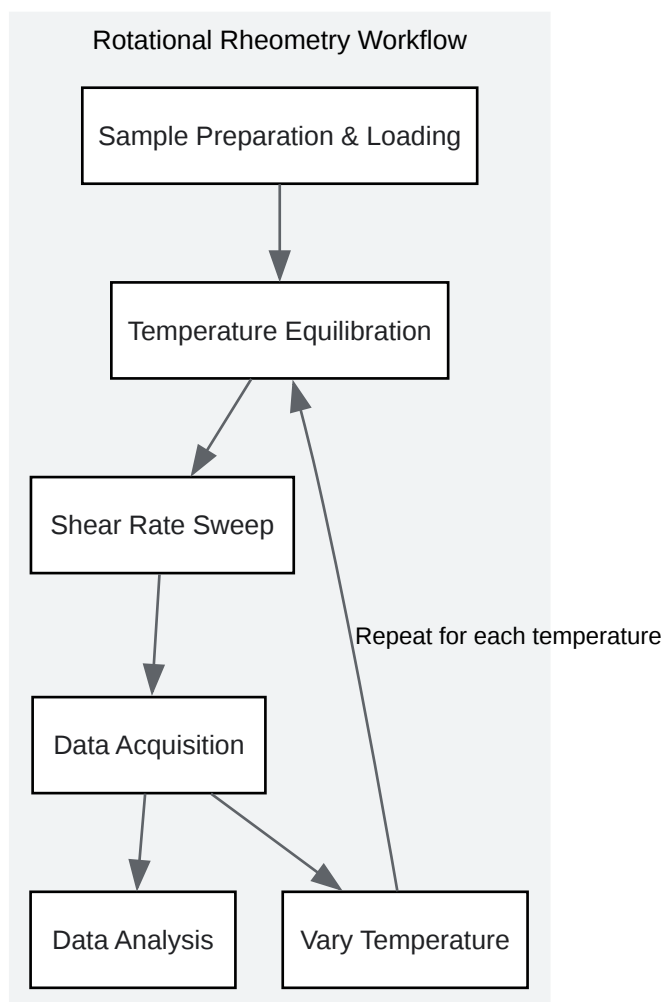
- Timer: Accurate to 0.1 seconds.
- Pipette: For introducing the sample into the viscometer.

3.2.2. Procedure

- Viscometer Selection and Cleaning: A clean, dry, calibrated viscometer is selected such that the flow time is not less than 200 seconds.
- Sample Preparation: The Decyl Oleate sample is brought to the test temperature.
- Viscometer Charging: The sample is introduced into the viscometer in the manner prescribed for the specific type of viscometer.
- Temperature Equilibration: The charged viscometer is placed vertically in the constant temperature bath for at least 30 minutes to allow the sample to reach thermal equilibrium.
- Flow Measurement: The time taken for the liquid to flow between two marked points on the viscometer is measured accurately.
- Calculation: The kinematic viscosity (ν) is calculated by multiplying the flow time (t) by the viscometer calibration constant (C): $\nu = C \times t$.
- Dynamic Viscosity Calculation: The dynamic viscosity (η) can be calculated by multiplying the kinematic viscosity by the density (ρ) of Decyl Oleate at the same temperature: $\eta = \nu \times \rho$. A typical density for Decyl Oleate at 20°C is approximately 0.867 g/cm³.[\[10\]](#)

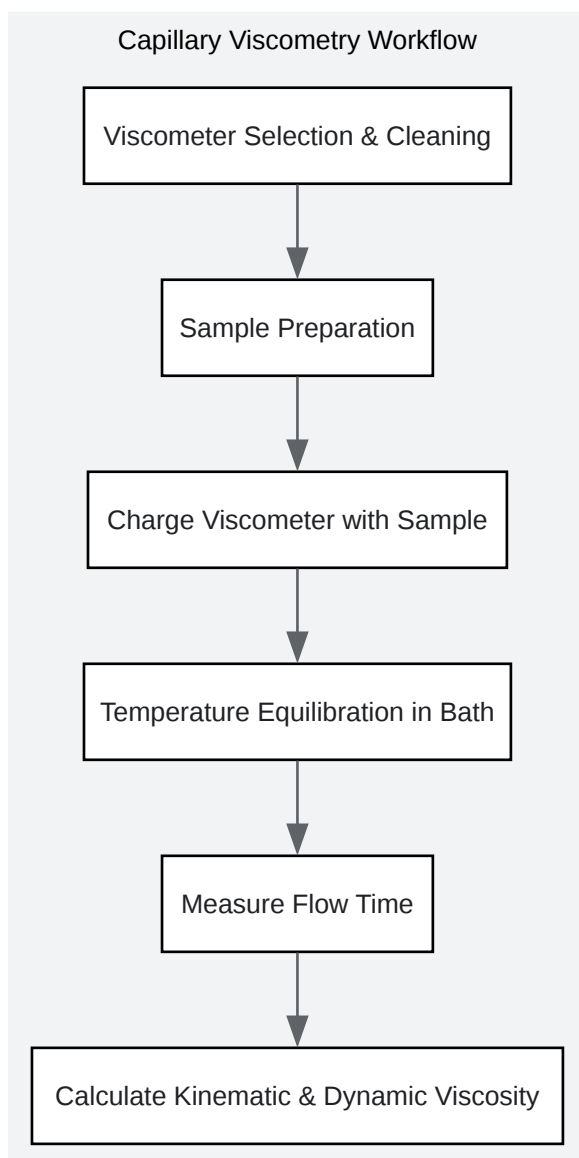
Visualizations

The following diagrams illustrate key experimental workflows for the rheological characterization of Decyl Oleate.



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Caption: Rotational Rheometry Workflow for Decyl Oleate.



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Caption: Capillary Viscometry Workflow for Decyl Oleate.

Conclusion

Decyl Oleate is a Newtonian fluid with a viscosity that is primarily dependent on temperature. The experimental protocols outlined in this guide, based on established standards such as ISO 3219 and ASTM D445, provide a framework for the accurate and reproducible characterization of its rheological properties. This information is essential for formulators and researchers to

ensure the quality, stability, and desired sensory attributes of final products containing Decyl Oleate.

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References

- 1. DECYL OLEATE - Ataman Kimya [atamanchemicals.com]
- 2. rheosense.com [rheosense.com]
- 3. researchgate.net [researchgate.net]
- 4. intertekinform.com [intertekinform.com]
- 5. ISO 3219-2:2021 Rheology — Part 2: General principles of rotational and oscillatory rheometry [kssn.net]
- 6. ASTM D445 - eralytics [eralytics.com]
- 7. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 8. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 9. tamson-instruments.com [tamson-instruments.com]
- 10. avenalab.com [avenalab.com]
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